

An In-depth Technical Guide to 1-(2-Nitrophenyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Nitrophenyl)piperazine

Cat. No.: B181537

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Abstract: **1-(2-Nitrophenyl)piperazine** is a versatile chemical intermediate of significant interest to researchers and professionals in drug development and material science.^{[1][2]} Its unique molecular architecture, featuring a piperazine ring attached to a nitrophenyl group, makes it a valuable precursor in the synthesis of a wide range of biologically active molecules and advanced materials.^{[1][3][4]} This guide provides a comprehensive technical overview of its core physicochemical properties, validated synthesis and analysis protocols, key applications, and essential safety and handling procedures, designed to support its effective and safe utilization in a research and development setting.

Chemical Identity and Physicochemical Properties

1-(2-Nitrophenyl)piperazine is an organic compound that serves as a critical building block in organic synthesis.^[3] The presence of the electron-withdrawing nitro group on the phenyl ring significantly influences its reactivity, making it a key intermediate for various chemical transformations.^[1]

Table 1: Core Chemical Identifiers and Properties of **1-(2-Nitrophenyl)piperazine**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ N ₃ O ₂	[1][5]
Molecular Weight	207.23 g/mol	[1][5]
IUPAC Name	1-(2-nitrophenyl)piperazine	[5]
CAS Number	59084-06-9	[1][5]
Appearance	Orange to red clear liquid or solid	[1]
Boiling Point	126 °C at 0.1 mmHg	[1]
Density	1.23 g/cm ³	[1]
Purity	Typically ≥ 98% (by GC)	[1]

Synthesis Protocol: Nucleophilic Aromatic Substitution

The synthesis of **1-(2-Nitrophenyl)piperazine** is commonly achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This method is favored for its efficiency and reliability.

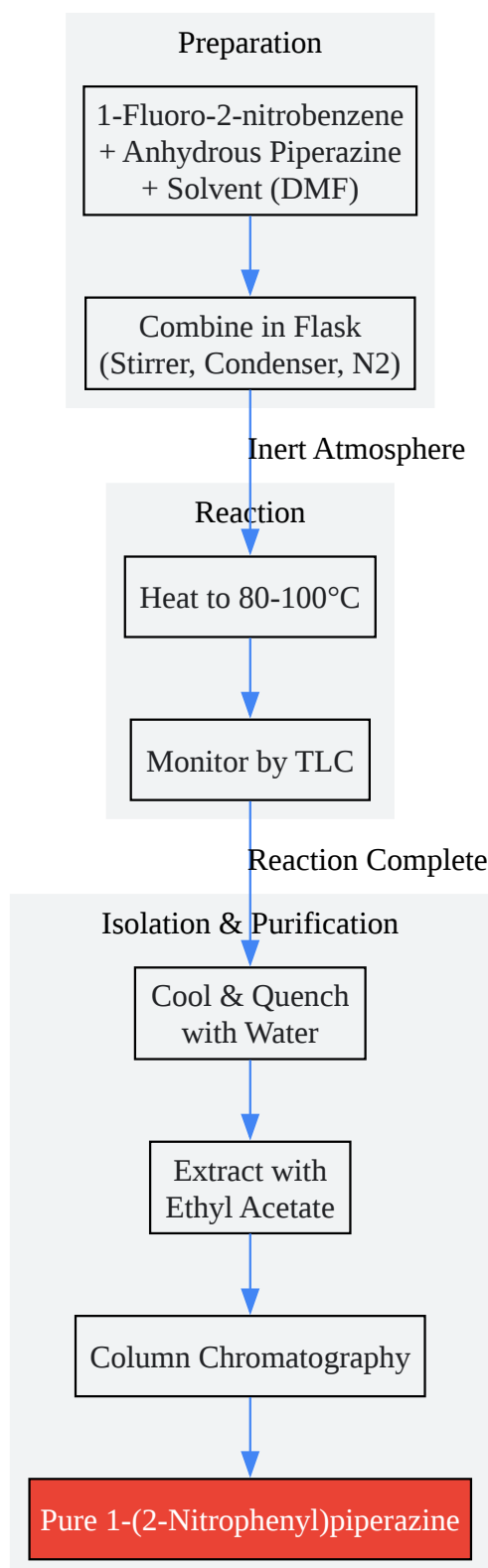
Principle: The reaction involves the displacement of a halide (typically fluoride or chloride) from an activated aromatic ring by the secondary amine of piperazine. The nitro group at the ortho position activates the ring towards nucleophilic attack, facilitating the substitution reaction.

Step-by-Step Experimental Protocol:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, combine 1-fluoro-2-nitrobenzene (1 equivalent) and anhydrous piperazine (2.5 equivalents) in a suitable solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF).
 - **Causality Insight:** An excess of piperazine is used to act as both the nucleophile and the base, neutralizing the hydrofluoric acid (HF) byproduct generated during the reaction, thus driving the equilibrium towards the product.

- Reaction Conditions: Heat the mixture to 80-100 °C with continuous stirring under an inert nitrogen atmosphere.
 - Causality Insight: The elevated temperature provides the necessary activation energy for the S_NAr reaction to proceed at a practical rate. The inert atmosphere prevents potential side reactions.
- Monitoring: Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material (1-fluoro-2-nitrobenzene) is consumed.
- Work-up: After completion, cool the reaction mixture to room temperature and pour it into a beaker of cold water. This will precipitate the crude product.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x 50 mL). Combine the organic layers.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude **1-(2-Nitrophenyl)piperazine**. Further purification can be achieved by column chromatography on silica gel.

Synthesis Workflow Diagram:



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Caption: Workflow for the synthesis of **1-(2-Nitrophenyl)piperazine**.

Analytical Characterization and Quality Control

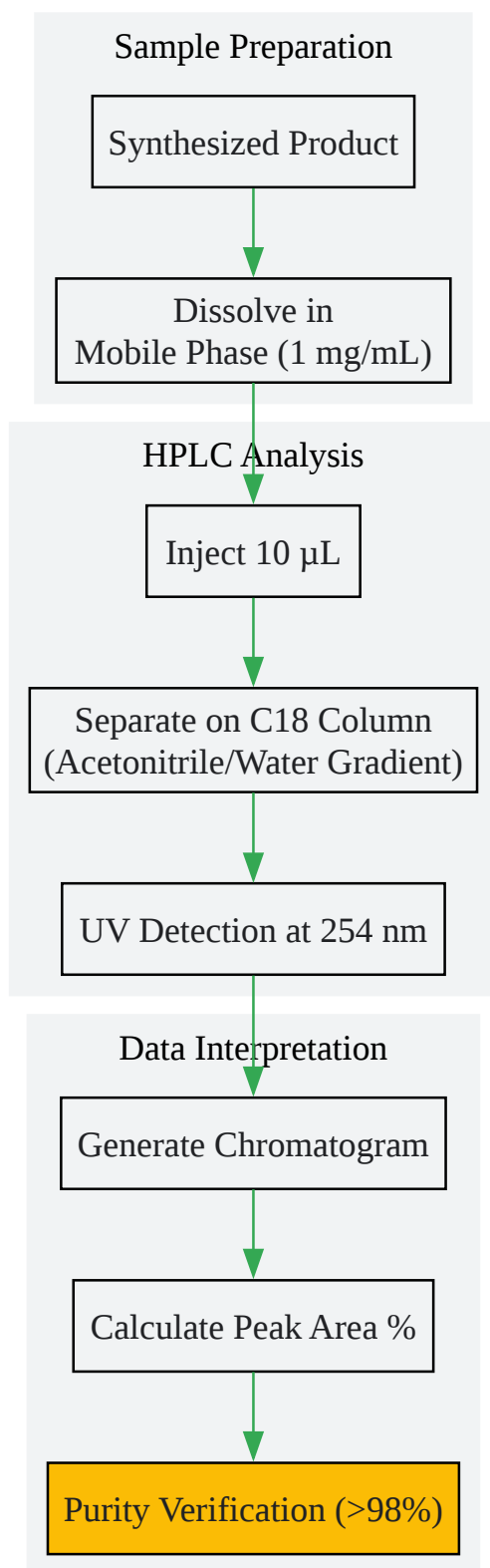
Ensuring the purity and identity of **1-(2-Nitrophenyl)piperazine** is critical for its use in subsequent applications.^[1] A combination of chromatographic and spectroscopic techniques is employed for comprehensive quality control.

Protocol: Purity Determination by HPLC

Principle: Reversed-phase high-performance liquid chromatography (RP-HPLC) separates the compound from impurities based on their differential partitioning between a nonpolar stationary phase and a polar mobile phase. Purity is determined by the relative area of the main peak.

- System Preparation: Use a C18 column with a mobile phase consisting of a gradient of acetonitrile and water (with 0.1% trifluoroacetic acid).
- Sample Preparation: Prepare a 1 mg/mL solution of the synthesized **1-(2-Nitrophenyl)piperazine** in the mobile phase.
- Injection and Analysis: Inject 10 µL of the sample solution into the HPLC system.
- Detection: Monitor the elution profile using a UV detector at a wavelength of 254 nm.
- Data Analysis: Calculate the purity by dividing the peak area of the main component by the total area of all peaks. A purity of >98% is generally considered acceptable.^[1]

Analytical Workflow Diagram:



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Caption: Quality control workflow for purity analysis by HPLC.

Applications in Research and Development

1-(2-Nitrophenyl)piperazine is a key starting material in medicinal chemistry and drug discovery.^[2] Its structure is a common scaffold found in many biologically active compounds.^[6]

- **Pharmaceutical Synthesis:** It serves as a crucial precursor for the synthesis of various pharmaceutical agents, particularly those targeting the central nervous system.^{[1][2]} The piperazine moiety is a well-known pharmacophore that can improve the pharmacokinetic properties of drug candidates.^[7]
- **Neurological Disorder Research:** Its derivatives are widely investigated for their potential therapeutic effects in treating neurological and psychiatric disorders.^[2]
- **Material Science:** The compound is also explored in material science for creating polymers and organic molecules with specific electronic or optical properties.^[4]

Safety and Handling

Proper handling of **1-(2-Nitrophenyl)piperazine** is essential to ensure laboratory safety.

- **Hazard Identification:** The compound is classified as an irritant and may cause skin and serious eye irritation.^[8] It may also cause respiratory irritation.^[8]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.^{[8][9]}
- **Handling:** Handle the substance in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.^{[8][9]} Avoid contact with skin and eyes.^[8]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container.^[1]
- **First Aid:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes.^{[8][10]}
 - **Skin Contact:** Wash off with soap and plenty of water.^[8]
 - **Inhalation:** Move the person to fresh air.^{[8][10]}

Conclusion

1-(2-Nitrophenyl)piperazine is a cornerstone intermediate with significant utility in pharmaceutical and chemical research. A thorough understanding of its properties, synthesis, and handling is paramount for its effective and safe application. This guide provides the necessary technical foundation for researchers and scientists to leverage this versatile compound in their discovery and development endeavors.

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